

Personal protective equipment for handling 2-Methyl-3-nitroaniline

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Compound of Interest

Compound Name: 2-Methyl-3-nitroaniline

Cat. No.: B147196

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Essential Safety and Handling Guide for 2-Methyl-3-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-Methyl-3-nitroaniline** (CAS No. 603-83-8). Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination.

Hazard Summary

2-Methyl-3-nitroaniline is a hazardous substance that is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It may cause damage to organs through prolonged or repeated exposure.^{[1][2]} This compound is a yellow rhombic needle or bright yellow powder and is insoluble in water.^[1] It is incompatible with acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizers.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Methyl-3-nitroaniline**.

PPE Category	Specification	Standards/References
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn when there is a potential for splashing.	OSHA 29 CFR 1910.133, EN 166
Skin Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Impervious protective clothing, including a lab coat and apron, to prevent skin contact.	Consult glove manufacturer data for specific breakthrough times.
Respiratory Protection	For weighing and diluting, a NIOSH-approved half-face respirator with a combination filter for organic vapors, acid gases, and high-efficiency particulates (HEPA) is recommended.[3] In cases where exposure limits may be exceeded, a full-face respirator or a self-contained breathing apparatus (SCBA) should be used.	NIOSH, EN 149

Quantitative Exposure Limits and Glove Compatibility

Parameter	Value	Notes
Occupational Exposure Limits	No specific OSHA PEL or NIOSH REL has been established for 2-Methyl-3-nitroaniline.	The ACGIH has a Threshold Limit Value (TLV) of 1 mg/m ³ for the isomer 2-Methyl-5-nitroaniline, which can be used as a conservative reference. [4] All contact should be minimized.
Glove Breakthrough Time	Specific breakthrough time data for 2-Methyl-3-nitroaniline is not readily available.	General guidance suggests that nitrile and butyl rubber gloves offer good resistance to nitro compounds and aromatic amines. [5] It is crucial to consult the glove manufacturer's specific chemical resistance data. Discard gloves immediately after contamination.

Operational Plan for Safe Handling

Adherence to the following procedural steps is mandatory when working with **2-Methyl-3-nitroaniline**.

1. Engineering Controls and Preparation:

- All work with **2-Methyl-3-nitroaniline** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Keep the chemical away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[\[1\]](#)
- Store the chemical in a cool, dry, and well-ventilated area in a tightly closed container.[\[5\]](#)

2. Donning Personal Protective Equipment:

- Before handling the chemical, inspect and don all required PPE as specified in the table above.

3. Handling the Chemical:

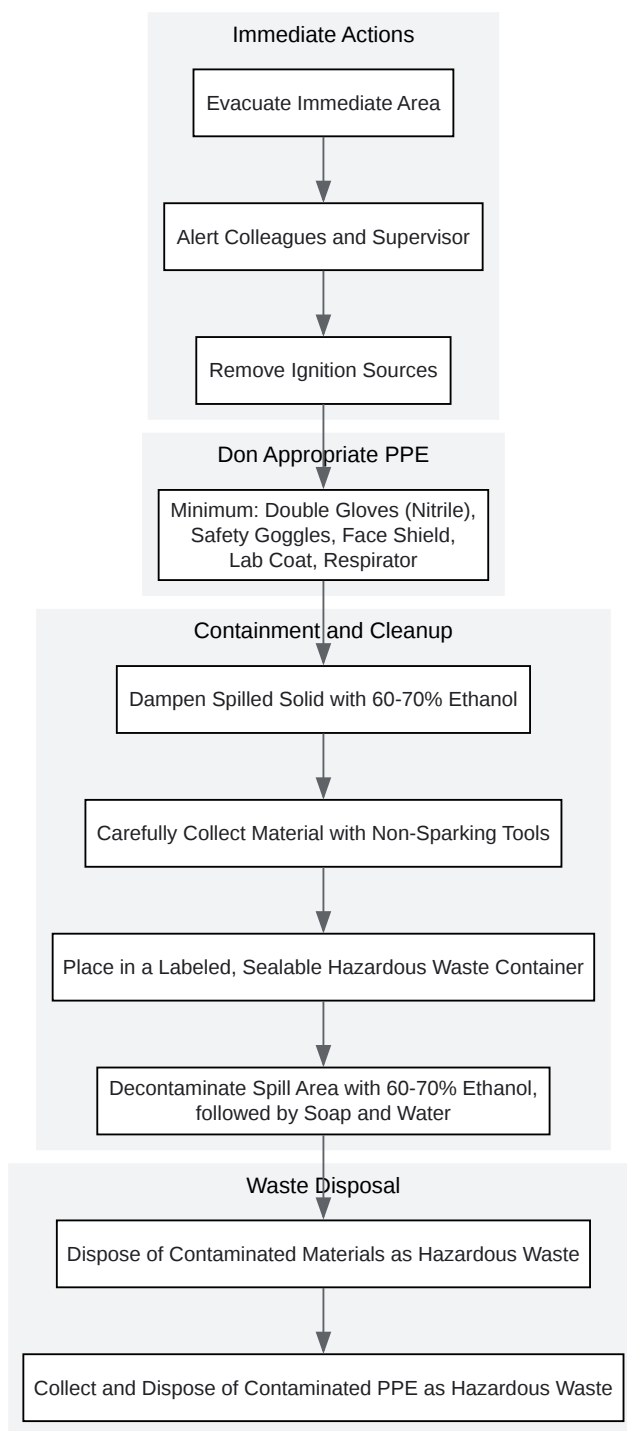
- Avoid the generation of dust.
- Prevent all contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the handling area.
- After handling, wash hands and any exposed skin thoroughly with soap and water.[5]

Emergency and Disposal Plans

Spill Response Protocol:

In the event of a spill, follow the workflow outlined below.

Workflow for Handling a 2-Methyl-3-nitroaniline Spill

[Click to download full resolution via product page](#)Caption: Workflow for a **2-Methyl-3-nitroaniline** spill response.

Waste Disposal:

- All waste materials, including contaminated PPE and cleaning materials, must be collected in a designated, labeled, and sealed container for hazardous waste.
- Dispose of all waste in accordance with local, regional, and national environmental regulations. Do not dispose of down the drain or in regular trash.

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